

A Comprehensive Safety and Handling Guide for Trichloroacetyl Chloride-13C2

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Compound of Interest

Compound Name: Trichloroacetyl Chloride-13C2

Cat. No.: B121693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and toxicological profile of **Trichloroacetyl Chloride-13C2**. While isotopic labeling is a powerful tool in metabolic and mechanistic studies, it is critical to recognize that the chemical reactivity and associated hazards of **Trichloroacetyl Chloride-13C2** are essentially identical to its unlabeled analogue. This document synthesizes data from various safety data sheets (SDS) and chemical databases to provide a comprehensive resource for laboratory personnel.

Chemical Identification and Properties

Trichloroacetyl Chloride-13C2 is the isotopically labeled form of trichloroacetyl chloride, where the two carbon atoms are carbon-13 isotopes. It is a highly reactive acyl chloride used in organic synthesis.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	$^{13}\text{C}_2\text{Cl}_4\text{O}$	[2]
Molecular Weight	183.8 g/mol	[2][3]
CAS Number	165399-57-5	[2][3][4]
Appearance	Colorless to light yellow liquid	[1][5][6]
Odor	Pungent, strong	[1][6]
Boiling Point	114 - 116 °C	[1][7]
Melting Point	-57 °C	[7]
Density	~1.629 g/mL at 25 °C	[1]

| Solubility | Reacts violently with water [[7] |

Hazard Identification and GHS Classification

Trichloroacetyl Chloride- $^{13}\text{C}_2$ is classified as a hazardous substance requiring stringent safety protocols. Its primary dangers stem from its high toxicity upon inhalation and its corrosive nature.[8][9] It reacts violently with water and moisture, releasing toxic and corrosive fumes of hydrogen chloride gas and phosgene.[1][5]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled[7][9] [10][11]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7] [9][10][11]
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage[7][9] [10][11]

| Serious Eye Damage | Category 1 | H318: Causes serious eye damage[7][10] |

GHS Pictograms: GHS05 (Corrosion), GHS06 (Toxic)[11] Signal Word: Danger[10][11]

Below is a diagram illustrating the logical hierarchy of the primary hazards associated with **Trichloroacetyl Chloride-13C2**.

Figure 1: GHS Hazard Classification Hierarchy.

Toxicology and Health Effects

Exposure to **Trichloroacetyl Chloride-13C2** can cause severe health effects.

- Inhalation: May be fatal if inhaled.[5][10] Causes severe chemical burns to the respiratory tract, and higher exposures can lead to pulmonary edema, a medical emergency characterized by a buildup of fluid in the lungs.[8]
- Skin Contact: Causes severe skin burns and is rapidly absorbed.[5][8] Immediate and thorough decontamination is essential.
- Eye Contact: Causes severe eye burns and potentially irreversible eye damage.[5][8] It is a lachrymator, a substance that stimulates tear production.[5]
- Ingestion: Harmful if swallowed.[9] Causes severe burns to the gastrointestinal tract.[5] Ingestion can lead to severe swelling and danger of perforation of the esophagus or stomach.[7]

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical following any exposure. Facilities must be equipped with an eyewash station and a safety shower.[5]

Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Remove victim to fresh air immediately. If not breathing, give artificial respiration (do not use mouth-to-mouth). If breathing is difficult, administer oxygen. Seek immediate medical attention.	[4] [5] [10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.	[5] [8] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[5] [7] [10]

| Ingestion | Do NOT induce vomiting. If victim is conscious, rinse mouth with water and give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[5\]](#)[\[7\]](#)[\[10\]](#) |

The following workflow diagram outlines the critical steps for emergency response to personnel exposure.

Figure 2: Emergency First Aid Workflow for Exposure.

Handling, Storage, and Spill Management

Proper handling and storage are paramount to preventing exposure and accidents.

- Handling: Always work in a well-ventilated area, preferably under a chemical fume hood.[7][10] Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, chemical splash goggles, a face shield, and protective clothing.[5][8] Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or mists.[7]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5][10] Keep containers tightly closed and protected from moisture, as the material reacts violently with water.[5][7] Store in a designated corrosives area.[5]
- Incompatible Materials: Avoid contact with water, bases, alcohols, amines, and metals.[7][9][12]
- Spill Response: In case of a spill, evacuate personnel to a safe area.[10] Provide ventilation.[5] Absorb the spill with an inert, dry material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.[5][10] Do not use water for cleanup.[5][8]

The diagram below details the workflow for a safe response to an accidental spill.

Figure 3: Accidental Spill Response Protocol.

Experimental Protocols for Safety Assessment

For drug development and research applications where chronic toxicity data may be limited, specific assays can be employed to assess the safety profile of **Trichloroacetyl Chloride-13C2** or its derivatives.[3]

Protocol 1: In Vitro Cytotoxicity Assessment using MTT Assay

- Objective: To determine the concentration at which the compound induces cell death in a human cell line (e.g., HepG2 for liver toxicity).
- Methodology:
 - Cell Culture: Plate human cell lines in 96-well plates and allow them to adhere overnight.
 - Compound Exposure: Treat cells with a serial dilution of the test compound for 24-72 hours.

- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well. Live cells with active mitochondria will reduce MTT to a purple formazan product.
- Solubilization: Add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- Quantification: Measure the absorbance of the solution using a microplate reader at ~570 nm.
- Analysis: Calculate cell viability as a percentage relative to an untreated control. Determine the IC₅₀ (half-maximal inhibitory concentration) value.

Protocol 2: Genotoxicity Assessment using Ames Test

- Objective: To assess the mutagenic potential of the compound by testing its ability to induce reverse mutations in a histidine-requiring strain of *Salmonella typhimurium*.
- Methodology:
 - Strain Preparation: Prepare cultures of appropriate *S. typhimurium* tester strains (e.g., TA98, TA100).
 - Metabolic Activation: Perform the assay with and without a metabolic activation system (S9 fraction from rat liver) to detect mutagens that require metabolic processing.
 - Exposure: Combine the bacterial strain, the test compound at various concentrations, and the S9 mix (if used) in a test tube with molten top agar.
 - Plating: Pour the mixture onto a minimal glucose agar plate.
 - Incubation: Incubate the plates at 37°C for 48-72 hours.
 - Analysis: Count the number of revertant colonies (his+). A significant, dose-dependent increase in revertant colonies compared to the negative control indicates a positive result for mutagenicity.[3]

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